

Application Notes and Protocols for AXKO-0046 Dihydrochloride in Solution

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Compound of Interest

Compound Name: AXKO-0046 dihydrochloride

Cat. No.: B10854900

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Introduction

AXKO-0046 is a potent and selective uncompetitive inhibitor of lactate dehydrogenase B (LDHB), with an EC50 of 42 nM.[1][2] As an indole derivative, it serves as a valuable chemical probe for investigating the role of LDHB in cancer metabolism and other physiological processes.[3][4] Given its application in various in vitro and in vivo experimental settings, understanding the stability of **AXKO-0046 dihydrochloride** in solution is critical for ensuring the accuracy and reproducibility of research findings.

These application notes provide a summary of the available data on the solubility and storage of **AXKO-0046 dihydrochloride**, along with detailed protocols for preparing and handling solutions. Furthermore, a generalized protocol for conducting a comprehensive stability assessment is outlined for researchers who need to validate its stability under their specific experimental conditions.

Physicochemical Properties and Solubility

Property	Value	Source
Molecular Formula	C25H35Cl2N3	[5]
Molecular Weight	448.47 g/mol	[5]
Appearance	Solid	[5]
Purity	≥99%	[5]
Solubility in DMSO	100 mg/mL (with ultrasonic)	[6]
In Vivo Formulation Solubility	≥ 2.5 mg/mL in 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	[6]

Recommended Storage of Stock Solutions

To maintain the integrity of **AXKO-0046 dihydrochloride**, proper storage of stock solutions is essential. The following storage conditions are recommended based on supplier data.[2][7]

Storage Temperature	Duration	Recommendations
-80°C	Up to 6 months	For long-term storage.
-20°C	Up to 1 month	For short-term storage.

Crucial Storage Practices:

- Store solutions in tightly sealed vials to prevent evaporation and contamination.
- Protect solutions from light.
- Prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can accelerate degradation.[8]
- Use anhydrous, high-purity DMSO for the preparation of stock solutions to minimize moisture-related degradation.[8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AXKO-0046 dihydrochloride** in DMSO.

Materials:

- **AXKO-0046 dihydrochloride** (MW: 448.47 g/mol)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator (optional)
- Calibrated balance
- Microcentrifuge tubes or vials suitable for cryogenic storage

Procedure:

- **Weighing:** Accurately weigh a precise amount of **AXKO-0046 dihydrochloride** powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.48 mg.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound.
- **Solubilization:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If necessary, briefly sonicate the solution or warm it gently in a 37°C water bath to ensure the compound is completely dissolved.^[8]
- **Aliquoting:** Dispense the stock solution into single-use aliquots in sterile, tightly sealed, and clearly labeled microcentrifuge tubes.

- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months), protected from light.[2][7]

Protocol 2: General Procedure for Assessing the Stability of AXKO-0046 Dihydrochloride in Solution

As specific stability data for **AXKO-0046 dihydrochloride** in various solvents and temperatures is not readily available, this protocol provides a framework for researchers to conduct their own stability studies using High-Performance Liquid Chromatography (HPLC).

Objective: To determine the stability of **AXKO-0046 dihydrochloride** in a specific solvent under various storage conditions over a defined period.

Materials:

- Freshly prepared, high-concentration stock solution of **AXKO-0046 dihydrochloride** in the desired solvent (e.g., 10 mM in DMSO).
- The aqueous buffer or cell culture medium for testing stability in working solutions.
- HPLC system with a suitable detector (e.g., UV-Vis).
- Appropriate HPLC column (e.g., C18).
- HPLC-grade solvents for the mobile phase.
- Temperature-controlled storage units (e.g., refrigerator, incubator, -20°C and -80°C freezers).

Procedure:

- Time-Zero Analysis (T=0):
 - Prepare a fresh stock solution of **AXKO-0046 dihydrochloride** as described in Protocol 1.
 - Immediately dilute an aliquot of the stock solution to a suitable concentration for HPLC analysis.

- Analyze this sample by HPLC to determine the initial purity and the peak area of the parent compound. This serves as the 100% reference point.[\[9\]](#)
- Sample Preparation and Storage:
 - Prepare several identical aliquots of the **AXKO-0046 dihydrochloride** solution to be tested.
 - Store these aliquots under a range of conditions, for example:
 - -80°C (long-term control)
 - -20°C
 - 4°C (refrigerated)
 - Room temperature (~25°C), protected from light
 - Room temperature (~25°C), exposed to ambient light
 - 37°C (physiological temperature)
- Time-Point Analysis:
 - At predetermined time points (e.g., 24 hours, 48 hours, 1 week, 2 weeks, 1 month), retrieve one aliquot from each storage condition.
 - Allow the sample to equilibrate to room temperature.
 - Analyze the sample by HPLC using the identical method as the time-zero sample.
- Data Analysis:
 - For each time point and condition, calculate the percentage of **AXKO-0046 dihydrochloride** remaining by comparing the peak area of the parent compound to the time-zero sample.
 - Monitor for the appearance of new peaks, which would indicate degradation products.

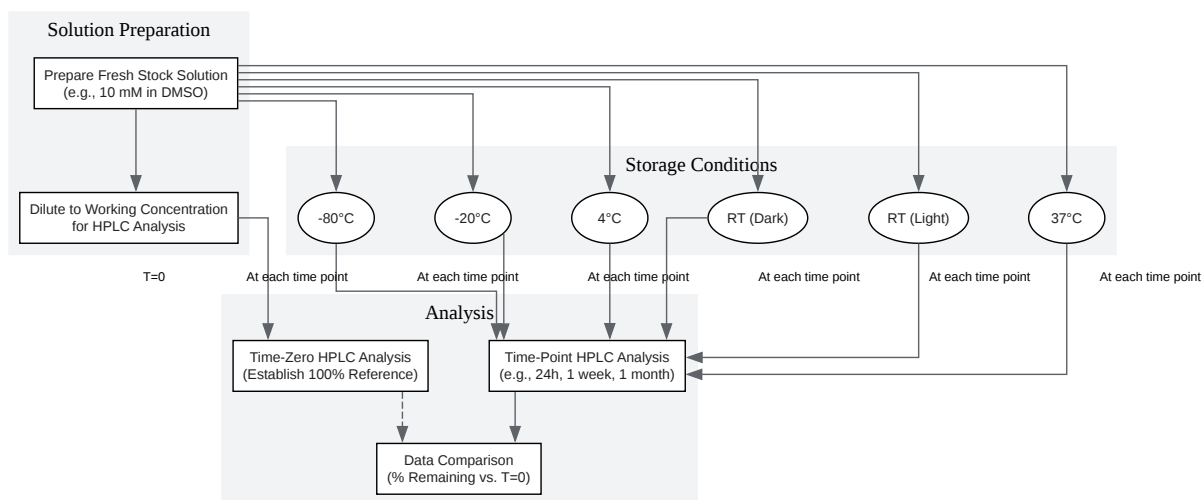
- Summarize the data in a table for easy comparison.

Data Presentation: Hypothetical Stability Data

The following table illustrates how stability data for **AXKO-0046 dihydrochloride** could be presented.

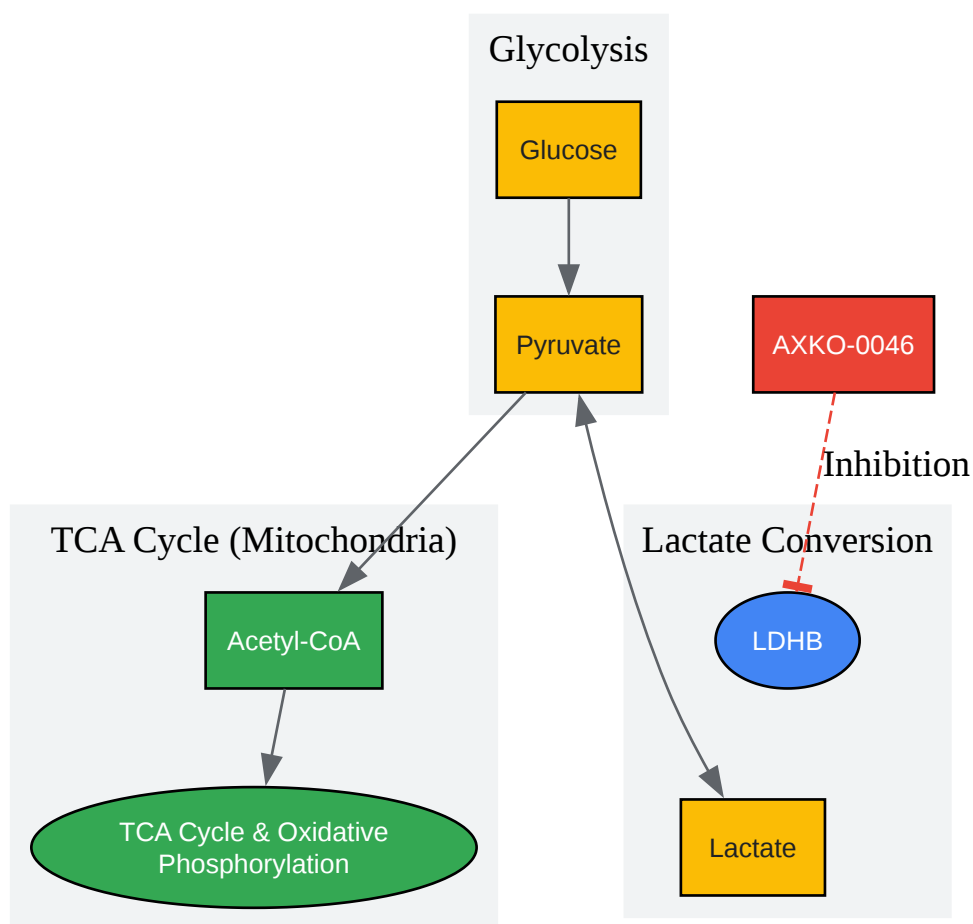
Storage Condition	Time Point	% Remaining (HPLC Peak Area vs. T=0)	Observations
-80°C	1 Month	99.8%	No significant degradation
3 Months	99.5%	No significant degradation	
-20°C	1 Month	99.2%	No significant degradation
3 Months	97.8%	Minor degradation	
4°C	1 Week	98.5%	Minor degradation
1 Month	92.1%	Significant degradation	
Room Temp (Dark)	24 Hours	95.3%	Degradation observed
1 Week	85.6%	Significant degradation, new peaks appear	
Room Temp (Light)	24 Hours	90.1%	Rapid degradation
1 Week	75.4%	Significant degradation, new peaks appear	
37°C	24 Hours	88.7%	Rapid degradation
1 Week	68.2%	Extensive degradation	

Visualizations



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Caption: Workflow for assessing the stability of **AXKO-0046 dihydrochloride** in solution.



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Caption: Role of LDHB in lactate-pyruvate conversion and its inhibition by AXKO-0046.

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